

# CAS number 5558-04-3 properties and hazards

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## Compound of Interest

Compound Name: 1-Cyclopropyl-1-phenylethanol

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An In-depth Technical Guide to the Properties and Hazards of Benzoguanamine (CAS No. 91-76-9)

## Introduction: Understanding Benzoguanamine

Benzoguanamine, identified by CAS Number 91-76-9, is a triazine-based organic compound with the systematic IUPAC name 6-Phenyl-1,3,5-triazine-2,4-diamine[1][2]. Structurally, it is related to melamine, where one of the amino groups is substituted with a phenyl group[2]. This substitution imparts distinct chemical properties that make it a critical component in the synthesis of specialized polymer systems.

Primarily, benzoguanamine serves as a monomer and cross-linking agent in the production of thermosetting resins, particularly amino resins formulated with formaldehyde[3]. These benzoguanamine-formaldehyde resins exhibit enhanced flexibility, chemical resistance, and surface hardness compared to their melamine-based counterparts. Consequently, they are extensively used in high-performance coatings for appliances and automobiles, adhesives, and laminated materials[3]. Its significance in industrial chemistry necessitates a thorough understanding of its physicochemical properties and, critically, its hazard profile to ensure safe handling and application by researchers and chemical professionals.

## Physicochemical Characteristics

Benzoguanamine is a white, crystalline solid under standard conditions[1][4]. Its phenyl group reduces its water solubility compared to melamine, making it soluble in various organic solvents such as alcohols and ethers[5]. A comprehensive summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
CAS Number	91-76-9	[6][7]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N <sub>5</sub>	[2][3][6]
Molecular Weight	187.20 g/mol	[1][3][6][8]
Appearance	White crystalline powder/solid	[1][3][4][5]
Melting Point	227–228 °C	[2]
Boiling Point	>320 °C (literature)	
Density	1.42 g/cm <sup>3</sup>	[2]
Water Solubility	0.03 g/100mL at 20°C (Very Poor)	[1]
Storage Temperature	Store in a cool, dry, well-ventilated area below +30°C	[3][4]

## Hazard Assessment and Toxicological Profile

Benzoguanamine is classified as a hazardous substance. The primary routes of occupational exposure are inhalation of dust particles and ingestion[1]. Understanding its toxicological profile is fundamental to implementing appropriate safety protocols.

## GHS Classification and Labeling

According to the Globally Harmonized System (GHS), benzoguanamine is classified with the following hazards:

- Pictograms:
  - GHS07 (Exclamation Mark)
- Signal Word: Warning[4][8][9]
- Hazard Statements:

- H302: Harmful if swallowed.[4][9][10][11][12] This classification is based on acute oral toxicity data.
- H332: Harmful if inhaled.[8][11] Inhalation of dust can lead to systemic effects.
- H319: Causes serious eye irritation.[8] Direct contact with eyes can cause significant irritation.
- H412: Harmful to aquatic life with long lasting effects.[4][9][10][12] The substance poses a chronic risk to aquatic ecosystems.

## Toxicological Data Summary

The toxicity of benzoguanamine is primarily characterized by its acute effects following oral or inhalation exposure. While comprehensive data on chronic effects are limited, available information indicates a moderate hazard level.

Endpoint	Species	Route	Value	Source(s)
LD <sub>50</sub> (Lethal Dose, 50%)	Rat	Oral	1470 mg/kg	[2]
LD <sub>50</sub> (Lethal Dose, 50%)	Mouse	Intraperitoneal	100 mg/kg	[5][13]
LC <sub>50</sub> (Fish, <i>Leuciscus idus</i> )	-	Aquatic	99 mg/L (48 h)	[14]
EC <sub>50</sub> (Crustacea, <i>Daphnia magna</i> )	-	Aquatic	52 mg/L (48 h)	[14]

- Skin Corrosion/Irritation: Not classified as a skin irritant, but prolonged contact should be avoided. Open wounds or abraded skin should not be exposed, as this could allow entry into the bloodstream[5].
- Serious Eye Damage/Irritation: Classified as causing serious eye irritation[8]. Direct contact can result in redness and discomfort[5].

- Carcinogenicity, Mutagenicity, Reproductive Toxicity: Based on available data, benzoguanamine is not classified for carcinogenicity, germ cell mutagenicity, or reproductive toxicity[4][9]. No ingredient is identified as a probable, possible, or confirmed human carcinogen by IARC at levels  $\geq 0.1\%$ [4].

## Risk Management and Experimental Protocols

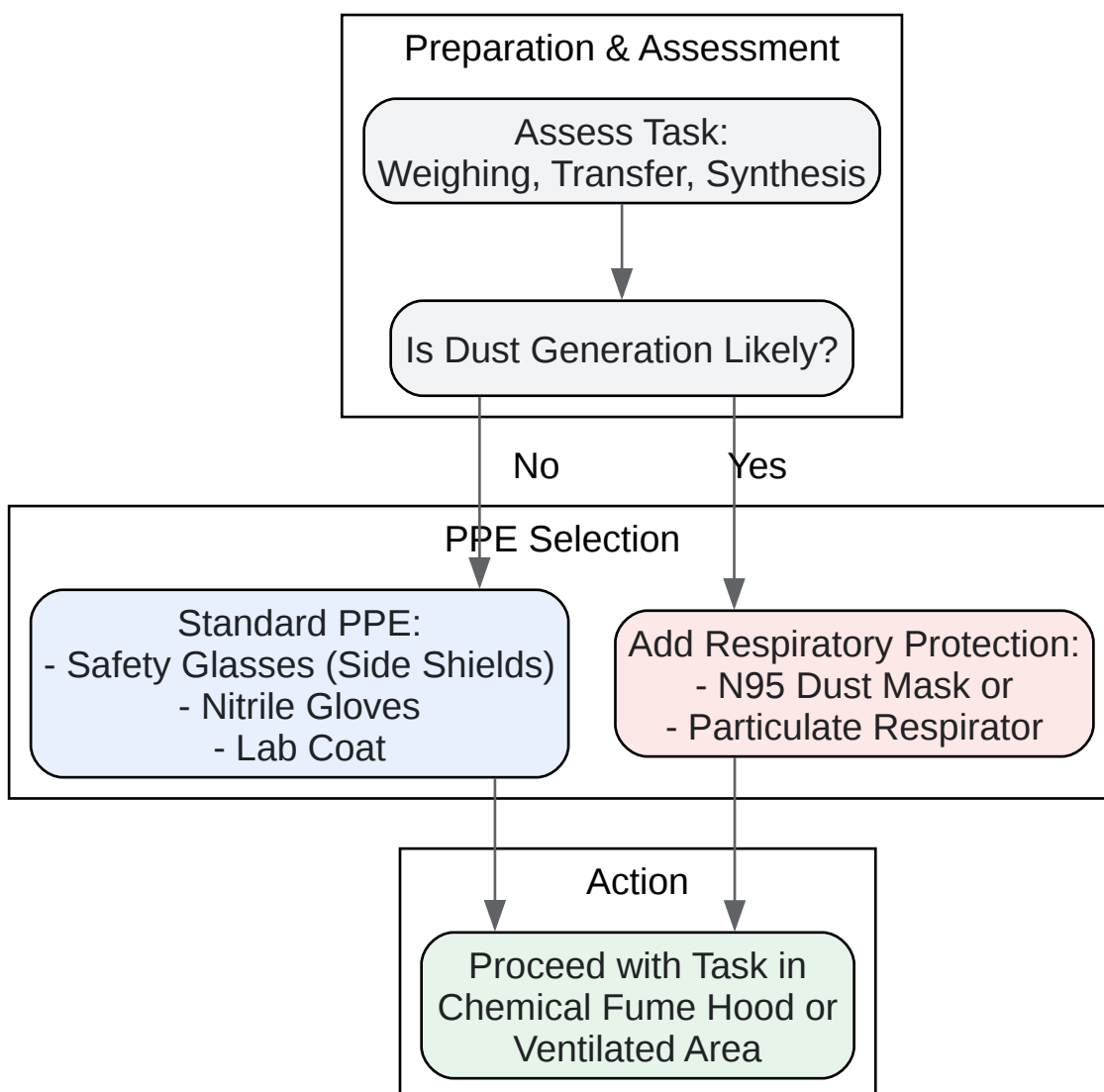
Effective risk management hinges on the implementation of rigorous safety protocols grounded in the known hazards of the substance. The following sections detail the necessary procedures for handling, storage, and emergency response.

## Engineering Controls and Personal Protective Equipment (PPE)

The primary engineering control for handling powdered benzoguanamine is to minimize dust generation and ensure adequate ventilation.

- Workflow Protocol:
  - Work Area: Conduct all weighing and transfer operations within a chemical fume hood or a well-ventilated area with local exhaust ventilation to capture dust at the source[4].
  - Personal Protective Equipment (PPE): The selection of PPE is critical to prevent exposure.
    - Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 dust mask or a particulate filter respirator is mandatory to prevent inhalation[8][15].
    - Eye Protection: Chemical safety glasses with side-shields conforming to EN166 or NIOSH standards are required at all times[4].
    - Hand Protection: Handle with chemically resistant gloves (e.g., nitrile) inspected before use. Use proper glove removal technique to avoid skin contact[4].
    - Skin and Body Protection: Wear a lab coat. For larger quantities or where significant dust is expected, additional protective clothing may be necessary.

The logical workflow for ensuring personal safety during handling is illustrated below.



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Figure 1: PPE Selection Workflow for Handling Benzoguanamine.

## Safe Storage and Handling

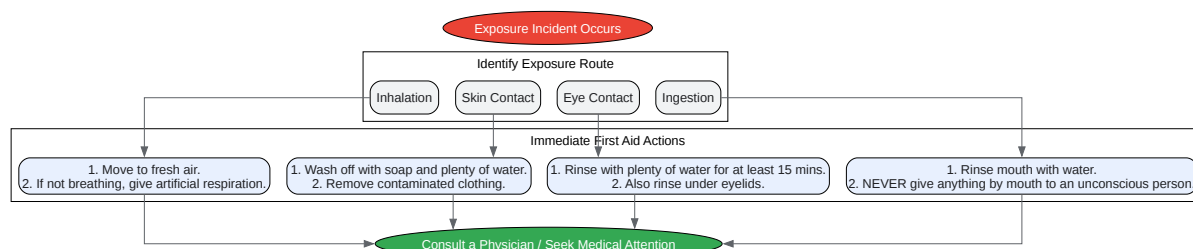
Proper storage is essential to maintain chemical integrity and prevent accidental release.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area[3][4]. Keep away from heat sources and strong oxidizing agents, as they are incompatible materials[3][5]. The storage area should not have drain or sewer access to prevent environmental release in case of a spill[1][15].

- Handling Practices: Do not eat, drink, or smoke when using this product[4][9][12]. Avoid contact with skin and eyes and prevent the formation of dust and aerosols[4]. Wash hands thoroughly after handling[9][12].

## Emergency and First-Aid Procedures

A clear, systematic approach to emergencies is critical. The following diagram and protocols outline the necessary steps in case of accidental exposure.



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Figure 2: First-Aid Protocol for Benzoguanamine Exposure.

- Step-by-Step First-Aid Protocol:
  - General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet (SDS)[4].
  - If Inhaled: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention[4][11].
  - In Case of Skin Contact: Wash the affected area thoroughly with soap and plenty of water. Remove any contaminated clothing[4][11].
  - In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids[4][11].
  - If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell[4][9][11].

## Accidental Release and Disposal

- Spill Cleanup Protocol:
  - Evacuate & Secure: Evacuate non-essential personnel from the area. Remove all sources of ignition[5].
  - Ventilate: Ensure adequate ventilation.
  - Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains or waterways[4][11].
  - Cleanup: Wear appropriate PPE. Moisten the spilled solid lightly to prevent dusting, then carefully sweep or shovel it into a suitable, labeled container for disposal[4][15].
- Waste Disposal: Disposal must be conducted in accordance with local, regional, and national regulations. The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber. Do not dispose of it into the environment[4][12].

## Conclusion

Benzoguanamine (CAS 91-76-9) is an industrially valuable compound, essential for creating high-performance polymers and coatings. However, its utility is accompanied by a clear hazard profile that necessitates rigorous safety measures. It is harmful if swallowed or inhaled and poses a long-term risk to aquatic ecosystems. Researchers and drug development professionals must adhere strictly to the outlined protocols for engineering controls, personal protective equipment, and emergency procedures. By integrating a comprehensive understanding of its properties and hazards into daily laboratory practice, the risks associated with benzoguanamine can be effectively managed, ensuring a safe research environment.

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